

7-Bromoquinoxalin-2-amine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *7-Bromoquinoxalin-2-amine*

Cat. No.: *B1283493*

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CAS Number: 212327-11-2

This technical guide provides a comprehensive overview of **7-Bromoquinoxalin-2-amine**, a heterocyclic amine of interest to researchers in drug discovery and chemical synthesis. This document collates available information on its chemical properties, potential synthesis, safety and handling, and commercial availability.

Chemical and Physical Properties

While specific experimental data for **7-Bromoquinoxalin-2-amine** is limited in publicly available literature, key properties can be inferred from its structure and data for related compounds.

Property	Value	Source/Reference
CAS Number	212327-11-2	AA BLOCKS
Molecular Formula	C ₈ H ₆ BrN ₃	AA BLOCKS
Molecular Weight	224.06 g/mol	AA BLOCKS
Appearance	Not specified; likely a solid	Inferred from related compounds
Solubility	Not specified	Inferred from related compounds
Melting Point	Not specified	Inferred from related compounds
Boiling Point	Not specified	Inferred from related compounds

Synthesis

A specific, peer-reviewed synthesis protocol for **7-Bromoquinoxalin-2-amine** is not readily available in the surveyed literature. However, a well-documented, multi-gram synthesis of the closely related compound, 7-nitroquinoxalin-2-amine, provides a strong template for a potential synthetic route. This established procedure suggests that **7-Bromoquinoxalin-2-amine** could be synthesized from 4-bromo-1,2-diaminobenzene and glyoxylic acid.

The proposed synthetic pathway would likely involve the condensation of 4-bromo-1,2-diaminobenzene with glyoxylic acid to form an intermediate, which is then further reacted to yield the final product. The detailed experimental conditions would require optimization but would likely follow the general principles outlined in the synthesis of similar quinoxaline derivatives.

Logical Workflow for a Potential Synthesis:



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Caption: A logical workflow for the potential synthesis of **7-Bromoquinoxalin-2-amine**.

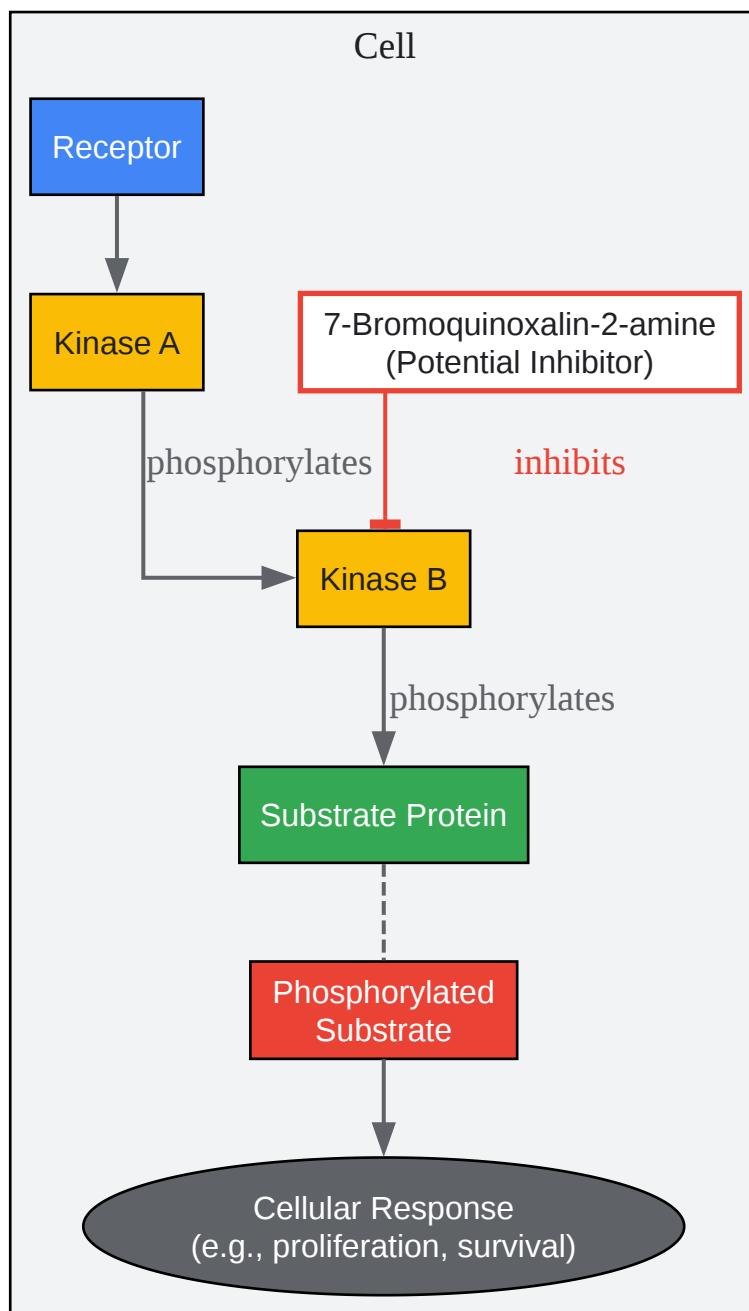
Experimental Protocols

Detailed experimental protocols for the use of **7-Bromoquinoxalin-2-amine** in biological assays or other research applications are not currently published. Researchers interested in evaluating this compound would need to develop their own protocols based on the intended application. For example, in a kinase inhibitor screening assay, the compound would typically be dissolved in a suitable solvent (e.g., DMSO) and then serially diluted to the desired concentrations for testing against a panel of kinases.

Biological Activity and Signaling Pathways

There is no specific information in the public domain regarding the biological activity of **7-Bromoquinoxalin-2-amine** or its involvement in any signaling pathways. Quinoxaline derivatives, as a class of compounds, are known to exhibit a wide range of biological activities, and some have been investigated as kinase inhibitors. Therefore, it is plausible that **7-Bromoquinoxalin-2-amine** could be a candidate for screening in various biological assays, particularly those related to cell signaling and oncology.

Illustrative Signaling Pathway for Kinase Inhibition:



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Caption: A generalized signaling pathway illustrating the potential mechanism of action for a kinase inhibitor.

Safety and Handling

A specific Safety Data Sheet (SDS) for **7-Bromoquinoxalin-2-amine** is not widely available. However, safety information for the related compound, 6-Bromoquinoxalin-2-amine, indicates that it is classified with GHS07 and GHS08 pictograms, with hazard statements H315, H319, and H335.

Based on this, **7-Bromoquinoxalin-2-amine** should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes.

Suppliers

7-Bromoquinoxalin-2-amine is available from several chemical suppliers, primarily for research and development purposes.

Supplier	Product Number	Purity	Quantity
AA BLOCKS	Not specified	≥97%	Not specified
ABC Chem	Not specified	Not specified	Not specified
Chem-Impex International	Not specified	Not specified	Not specified
EDASA Scientific	Not specified	Not specified	Not specified
Key Organics	Not specified	Not specified	Not specified
MolPort	Not specified	Not specified	Not specified
Vitas-M Laboratory	Not specified	Not specified	Not specified

Note: Availability and product specifications are subject to change. Please consult the respective supplier's website for the most current information.

This technical guide is intended to provide a starting point for researchers interested in **7-Bromoquinoxalin-2-amine**. Further experimental work is required to fully characterize its properties and potential applications.

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